

Ethoxycyclopentane: A Technical Whitepaper on Potential Research Applications

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Ethoxycyclopentane

Cat. No.: B15480495

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethoxycyclopentane, a cyclic ether, presents a unique combination of physical and chemical properties that suggest its potential utility across various research and development sectors. While extensive research specifically detailing the applications of **ethoxycyclopentane** is not abundant in publicly available literature, its structural characteristics as a cyclopentyl ether allow for informed hypotheses regarding its use as a solvent in organic synthesis, a component in green chemistry initiatives, and a potential, albeit underexplored, element in pharmaceutical development. This technical guide consolidates the known physicochemical properties of **ethoxycyclopentane** and extrapolates its potential applications based on established principles of organic and medicinal chemistry.

Physicochemical Properties of Ethoxycyclopentane

A comprehensive understanding of a compound's physical and chemical properties is fundamental to exploring its potential applications. The following table summarizes the key physicochemical data for **ethoxycyclopentane**.

Property	Value	Reference
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Boiling Point	128.9 °C at 760 mmHg	[2]
Density	0.86 g/cm ³	[2]
Flash Point	21.5 °C	[2]
IUPAC Name	ethoxycyclopentane	[1]
Synonyms	Cyclopentyl ethyl ether	[1]
CAS Number	26306-40-1	[1][2]

Potential Research Applications

Based on its ether linkage and cyclic aliphatic structure, **ethoxycyclopentane** can be considered as a potential alternative to other common ether solvents like diethyl ether, tetrahydrofuran (THF), and cyclopentyl methyl ether (CPME).

Solvent in Organic Synthesis

Ethers are widely used as aprotic solvents in a variety of organic reactions due to their ability to dissolve a wide range of organic compounds and their relative inertness under many reaction conditions. **Ethoxycyclopentane**'s higher boiling point compared to diethyl ether (34.6 °C) and THF (66 °C) could offer advantages in reactions requiring elevated temperatures.

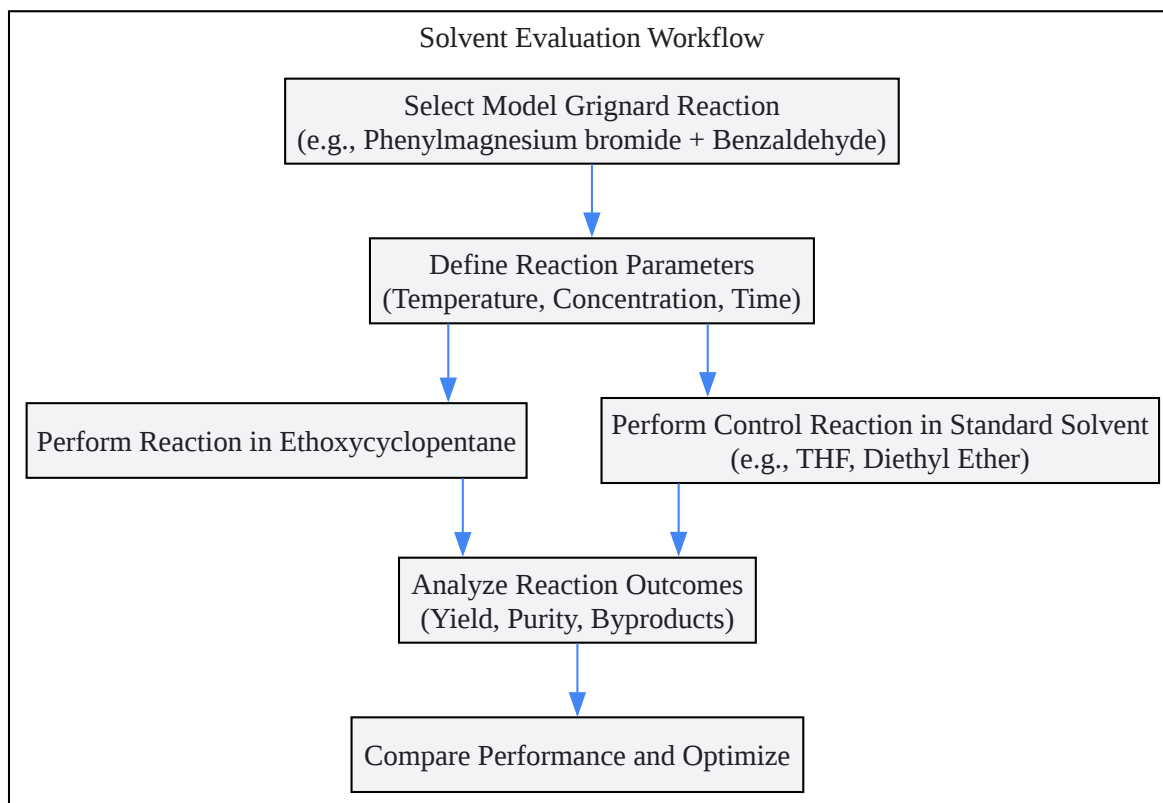
Potential applications include:

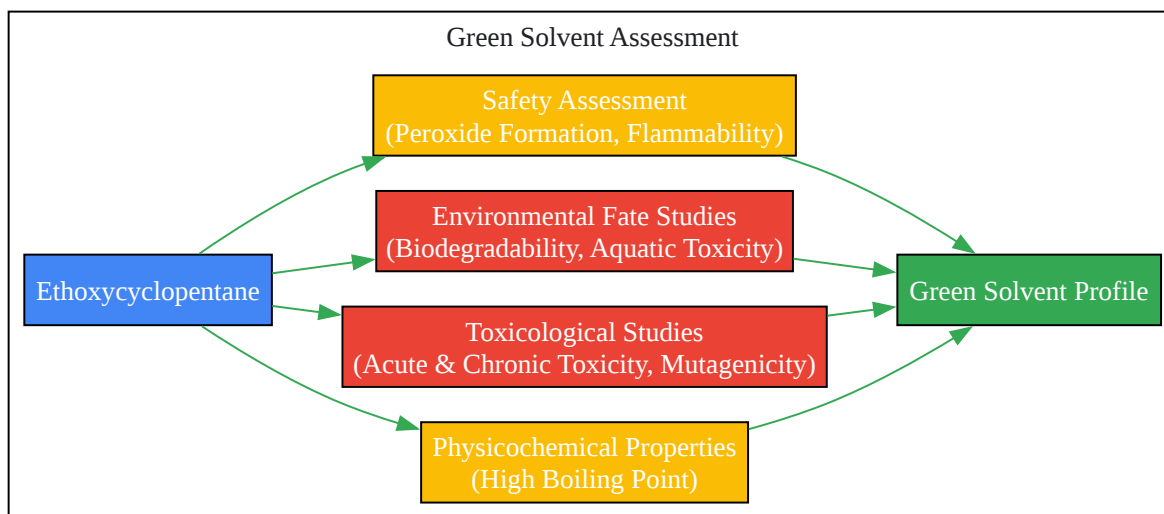
- Grignard Reactions: Ethers are essential for stabilizing Grignard reagents. **Ethoxycyclopentane** could potentially serve as a solvent for the formation and reaction of Grignard reagents, offering a different reaction medium that might influence reaction kinetics or product selectivity.
- Lithium Aluminum Hydride Reductions: Similar to other ethers, **ethoxycyclopentane** is expected to be a suitable solvent for reductions using lithium aluminum hydride and other

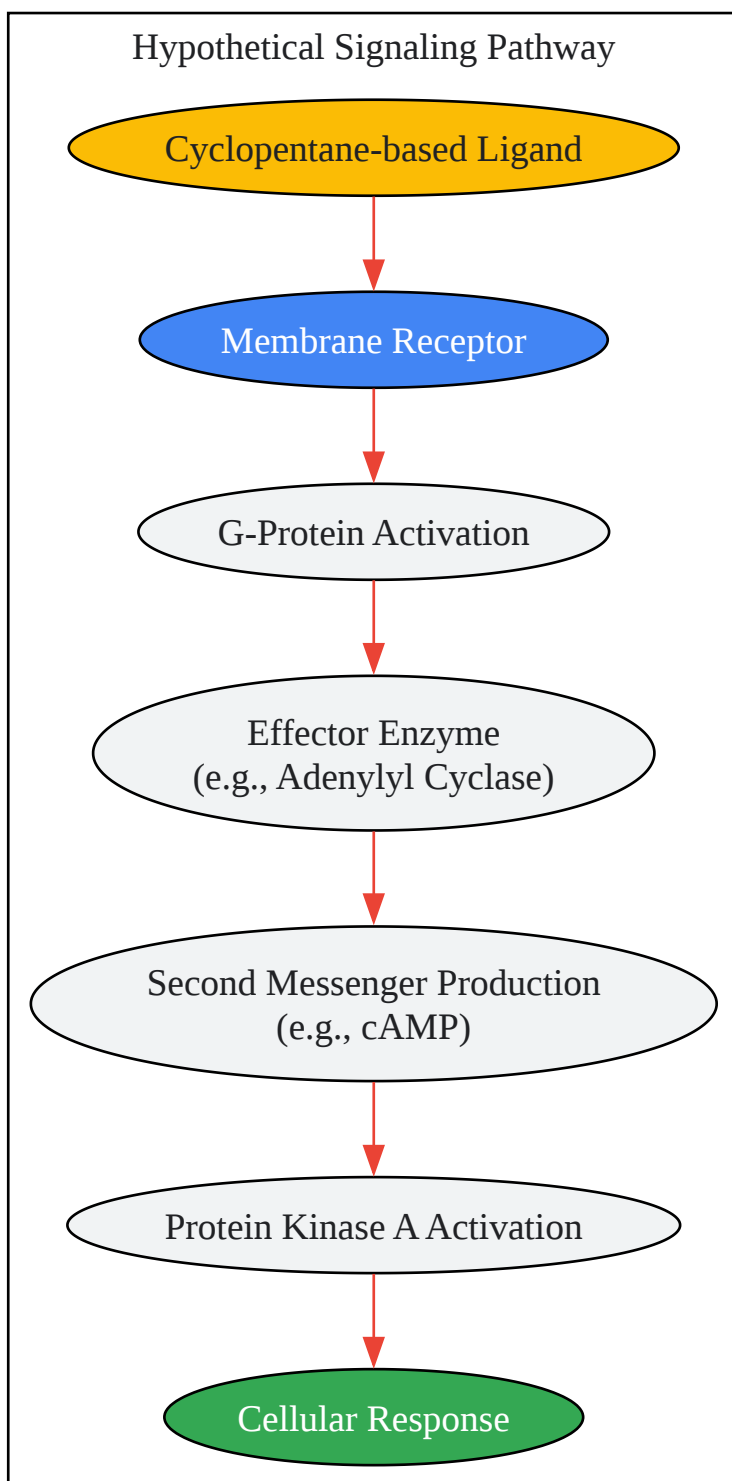
metal hydrides.

- Nucleophilic Substitutions: Its ability to solvate cations could facilitate certain SN2 reactions.

Below is a conceptual workflow for evaluating **ethoxycyclopentane** as a solvent in a generic Grignard reaction.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethoxycyclopentane | C₇H₁₄O | CID 13427979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethoxycyclopentane | CAS#:26306-40-1 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [Ethoxycyclopentane: A Technical Whitepaper on Potential Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480495#potential-research-applications-of-ethoxycyclopentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com